

Application Note: Regioselective Synthesis of 4-Iodo-2-methylphenol

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Compound of Interest

Compound Name: 4-Iodo-2-methylphenol

CAS No.: 60577-30-2

Cat. No.: B1580675

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Part 1: Executive Summary & Strategic Rationale

4-Iodo-2-methylphenol (CAS: 60577-30-2) is a critical pharmacophore building block, widely employed in Suzuki-Miyaura cross-coupling reactions to generate biaryl scaffolds found in kinase inhibitors and anti-inflammatory agents.

While commercially available, the in-situ synthesis of this intermediate is often preferred in drug development workflows to ensure freshness (avoiding oxidative degradation) and to allow for late-stage diversification of the cresol scaffold.

The Challenge: The primary synthetic hurdle is regioselectivity. o-Cresol contains two activating groups: the hydroxyl (-OH) and the methyl (-CH₃). Both are ortho/para directors.

- Hydroxyl (C1): Strong activator. Directs to C4 (para) and C6 (ortho).
- Methyl (C2): Weak activator. Directs to C3 (ortho) and C5 (para).

Because the hydroxyl group's directing effect dominates, the competition is strictly between the C4 (para) and C6 (ortho) positions. This guide details a "Green Chemistry" protocol using

NaI/NaOCl (oxidative iodination) that achieves >95% para-selectivity (C4) by leveraging steric control and thermodynamic stability, avoiding the use of hazardous Iodine Monochloride (ICl).

Part 2: Mechanistic Insight & Chemical Logic

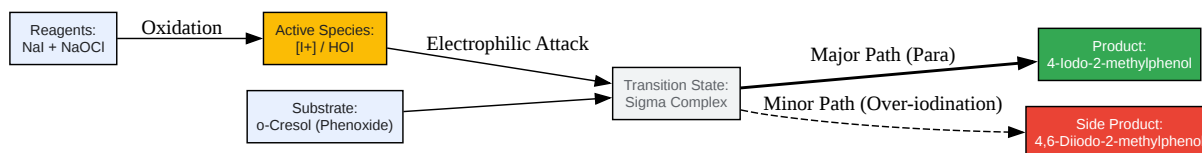
Reaction Mechanism (Oxidative Iodination)

The reaction proceeds via an Electrophilic Aromatic Substitution (EAS). Unlike direct iodination with

(which is reversible and slow), this protocol generates a highly reactive electrophilic iodine species in situ.

- Activation: Sodium hypochlorite (NaOCl) oxidizes sodium iodide (NaI) to form hypoiodous acid (HOI) or the iodonium ion ().
- Substitution: The phenol is deprotonated by base to form the phenoxide anion, increasing electron density at C4 and C6.
- Selectivity: Attack occurs preferentially at C4 due to the steric hindrance at C6 (flanked by the -OH and adjacent to the ring curve) and the electronic reinforcement of the para position.

Pathway Visualization



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Caption: Mechanistic flow of oxidative iodination. Note the bifurcation at the transition state where stoichiometry control prevents the formation of the di-iodo impurity.

Part 3: Detailed Experimental Protocol

Method A: Oxidative Iodination (NaI / NaOCl)

Recommended for High-Throughput and Green Chemistry Applications.

Scale: 10 mmol (Adaptable to kg scale) Time: ~2 Hours Yield: 85-92%

Reagents & Equipment

Reagent	MW (g/mol)	Equiv. ^{[1][2][3]} ^{[4][5][6]}	Amount	Role
o-Cresol	108.14	1.0	1.08 g	Substrate
Sodium Iodide (NaI)	149.89	1.0	1.50 g	Iodine Source
NaOH (1M aq)	40.00	1.0	10 mL	Base (Phenoxide formation)
NaOCl (Bleach)	74.44	1.0	~12 mL (6% soln)	Oxidant
Methanol	-	Solvent	20 mL	Co-solvent
Sodium Thiosulfate	158.11	Excess	10 mL (10% soln)	Quencher

Step-by-Step Procedure

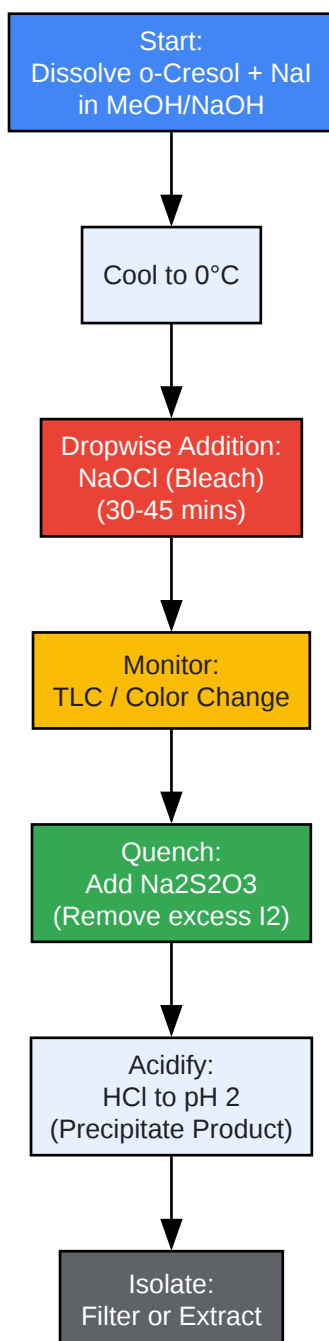
- Solubilization:
 - In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve o-cresol (1.08 g) and NaI (1.50 g) in Methanol (20 mL).
 - Add NaOH (10 mL, 1M). The solution should be clear and colorless to pale yellow.
 - Critical Parameter: Cool the mixture to 0–5 °C using an ice bath. Low temperature improves regioselectivity and prevents oxidation of the methyl group.
- Oxidant Addition (The Rate-Limiting Step):

- Load the NaOCl solution (commercial bleach, approx 6% active chlorine) into a dropping funnel.
- Add NaOCl dropwise over 30–45 minutes while stirring vigorously.
- Observation: The solution will turn dark red-brown as transient iodine species form, then fade to a yellow/orange suspension.
- Stoichiometry Check: Do not exceed 1.05 equivalents of NaOCl. Excess oxidant leads to the 4,6-diiodo impurity.
- Reaction Monitoring:
 - Maintain stirring at 0 °C for 1 hour.
 - TLC Analysis: (Eluent: 20% EtOAc in Hexanes).
 - o-Cresol
~ 0.6
 - Product
~ 0.4
 - Look for the disappearance of the starting material spot.
- Workup & Isolation:
 - Quench: Add 10% Sodium Thiosulfate () solution (10 mL) to the reaction mixture.
 - Visual Validation: The dark iodine color should instantly disappear, leaving a clear or milky white suspension.
 - Acidification: Carefully acidify the mixture to pH ~2 using 1M HCl.
 - Result: The product will precipitate as an off-white to brownish solid.

- Extraction: If the precipitate is fine, extract with Ethyl Acetate (3 x 20 mL). Wash combined organics with brine, dry over

 , and concentrate in vacuo.
- Purification:
 - The crude solid is often sufficiently pure (>95%).
 - Recrystallization (Optional): Recrystallize from Hexane/Ethanol (9:1) to obtain white needles.

Workflow Diagram



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Caption: Operational workflow for the oxidative iodination protocol. Step 3 (Addition) is critical for controlling selectivity.

Part 4: Analytical Validation & Quality Control

Every batch must be validated against the following specifications to ensure identity and purity.

Physical Properties[7]

- Appearance: Off-white to pale reddish solid (oxidizes slightly upon air exposure).
- Melting Point: 67–68 °C (Lit. 67-68 °C [1]).^[7]
 - Note: A melting point below 60 °C indicates significant contamination with starting material or the di-iodo byproduct.

NMR Spectroscopy (, 400 MHz)

The regiochemistry is confirmed by the splitting pattern in the aromatic region.

Proton	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment
H-3	7.46	Doublet (d)		Meta to OH, Ortho to I
H-5	7.38	dd		Meta to OH, Ortho to I
H-6	6.58	Doublet (d)		Ortho to OH (Shielded)
-OH	~4.80	Singlet (br)	-	Phenolic OH
-CH ₃	2.23	Singlet (s)	-	Methyl Group

Interpretation: The presence of two protons with large coupling () indicates they are ortho to each other (H5 and H6). The small coupling () on H3 indicates meta coupling to H5. This pattern confirms the 1,2,4-substitution pattern.

Part 5: Safety & Handling

- Iodine Toxicity: While this method generates iodine species in situ, avoid breathing vapors if the reaction warms up. Work in a fume hood.

- Bleach Compatibility: Never mix NaOCl with strong acids directly before quenching, as this releases chlorine gas (). Ensure Thiosulfate is added before acidification.
- Product Stability: Iodophenols are light-sensitive. Store the final product in amber vials at 4 °C.

Part 6: References

- Edgar, K. J., & Falling, S. N. (1990).[8] An efficient and selective method for the iodination of phenols and anilines.[9] The Journal of Organic Chemistry, 55(18), 5287–5291. Retrieved from [Link]
- Krishna Mohan, K. V. V., Narender, N., & Kulkarni, S. J. (2004). Zeolite catalyzed regioselective iodination of phenols and anilines using iodine and ammonium peroxydisulfate. Tetrahedron Letters, 45(46), 8421-8423. (Contextual support for oxidative mechanisms). Retrieved from [Link]
- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 24860475, **4-Iodo-2-methylphenol**. Retrieved from [Link]

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Sources

- 1. scielo.br [scielo.br]
- 2. 2-iodo-4-methylphenol | 16188-57-1 [chemicalbook.com]
- 3. Comparison of Antimicrobial Efficacy of IKI and NaOCl Irrigants in Infected Root Canals: An In Vivo Study - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]

- [6. mdpi.com \[mdpi.com\]](#)
- [7. 4-iodo-2-methylphenol | 60577-30-2 \[chemicalbook.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Regioselective Iodination of Chlorinated Aromatic Compounds Using Silver Salts - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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